

Application Notes and Protocols for Measuring PI3KC2 α Inhibition by MIPS-21335

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Compound of Interest

Compound Name: MIPS-21335

Cat. No.: B12386504

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Introduction

Phosphoinositide 3-kinase C2 α (PI3KC2 α) is a critical enzyme in cellular signaling, playing a key role in processes such as vesicle trafficking, cell migration, and thrombosis. Its dysregulation has been implicated in various diseases, making it an attractive target for therapeutic intervention. **MIPS-21335** has emerged as a potent and selective inhibitor of PI3KC2 α , demonstrating significant antithrombotic effects.^{[1][2]} This document provides detailed application notes and experimental protocols for measuring the inhibitory activity of **MIPS-21335** against PI3KC2 α , catering to the needs of researchers in academic and industrial settings.

MIPS-21335 Inhibitor Profile

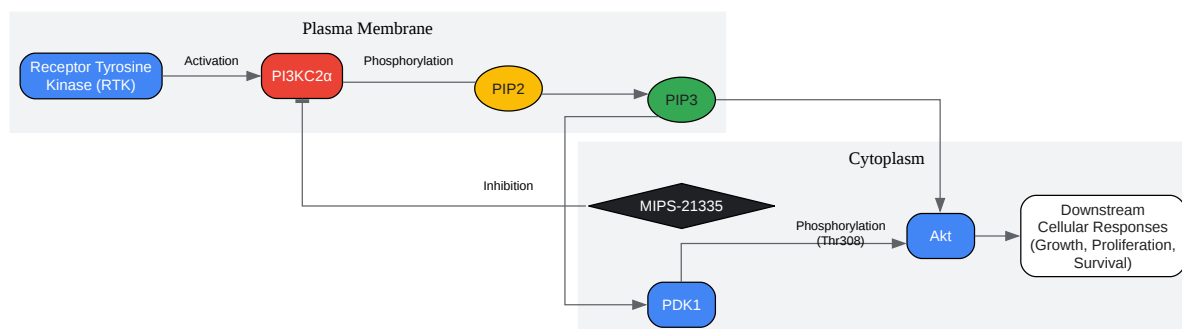
MIPS-21335 is a small molecule inhibitor with high affinity for PI3KC2 α . Its inhibitory profile against various kinases highlights its selectivity, a crucial attribute for a therapeutic candidate.

Target Kinase	IC50 (nM)
PI3KC2 α	7
PI3KC2 β	43
p110 α	140
p110 β	386
p110 δ	742

Caption: Table 1: Inhibitory potency (IC₅₀) of **MIPS-21335** against PI3KC2 α and other related PI3K isoforms. Data compiled from publicly available sources.[\[1\]](#)[\[2\]](#)

PI3K/Akt Signaling Pathway

PI3KC2 α is part of the larger phosphoinositide 3-kinase (PI3K) signaling pathway, which is crucial for regulating cell growth, proliferation, survival, and metabolism.[\[3\]](#) Upon activation by various upstream signals, PI3Ks phosphorylate phosphatidylinositol 4,5-bisphosphate (PIP₂) to generate phosphatidylinositol 3,4,5-trisphosphate (PIP₃). PIP₃ acts as a second messenger, recruiting and activating downstream effectors, most notably the serine/threonine kinase Akt (also known as Protein Kinase B). Activated Akt then phosphorylates a multitude of substrates, leading to the regulation of diverse cellular processes.



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Caption: PI3K/Akt signaling pathway with the inhibitory action of **MIPS-21335** on PI3KC2α.

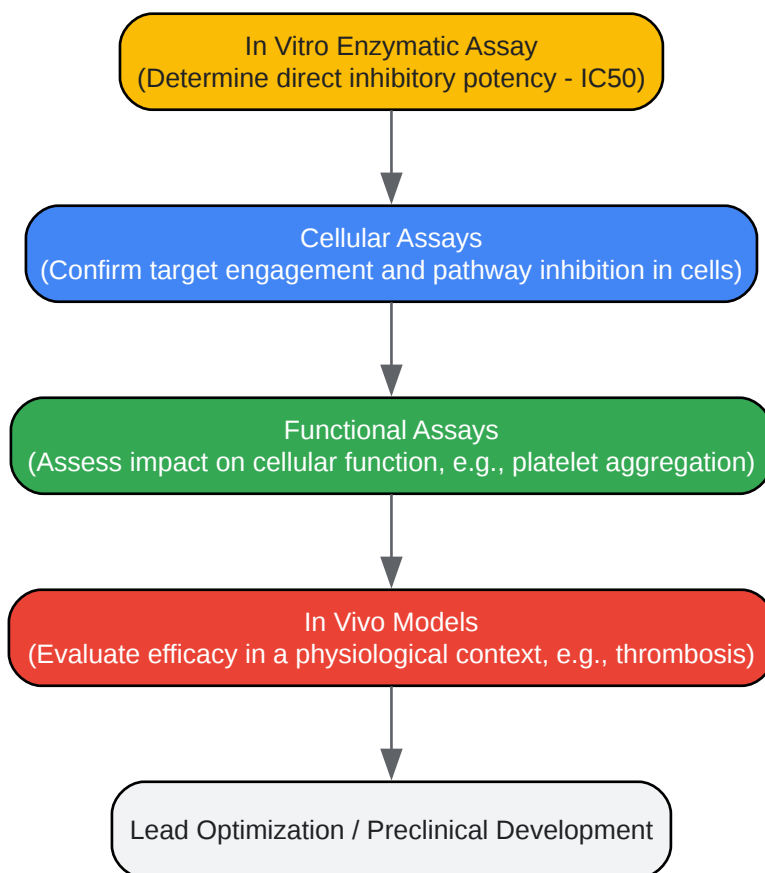
Experimental Protocols

This section details the protocols for various assays to measure the inhibition of PI3KC2α by **MIPS-21335**, from in vitro enzymatic assays to cellular and in vivo functional assays.

In Vitro PI3KC2α Enzymatic Activity Assay (ADP-Glo™ Kinase Assay)

This assay quantifies the enzymatic activity of PI3KC2α by measuring the amount of ADP produced during the kinase reaction. The ADP-Glo™ assay is a luminescent assay that provides a sensitive and high-throughput method for measuring kinase activity.

Experimental Workflow:



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References

- 1. promega.com [promega.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. PI3K / Akt Signaling | Cell Signaling Technology [cellsignal.com]
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